

An In-depth Technical Guide to 4-Amino-3-nitrobenzophenone

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Compound of Interest

Compound Name: 4-Amino-3-nitrobenzophenone

CAS No.: 31431-19-3

Cat. No.: B196086

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CAS Number: 31431-19-3

An Overview for Researchers, Scientists, and Drug Development Professionals

4-Amino-3-nitrobenzophenone is an aromatic organic compound characterized by a benzophenone core structure with both an amino (-NH₂) and a nitro (-NO₂) functional group attached to one of the phenyl rings.^{[1][2]} This substitution pattern, featuring an electron-donating amino group and an electron-withdrawing nitro group, makes it a versatile and valuable intermediate in various fields of chemical synthesis.^[2] It typically appears as a yellow to orange crystalline solid or powder.^{[1][3]} Primarily produced through industrial chemical processes, it is not known to occur naturally.^{[1][3]} Its main utility lies in its role as a foundational building block for the synthesis of more complex molecules, particularly in the pharmaceutical, dye, and polymer industries.^{[1][3][4]}

Physicochemical Properties

The physical and chemical characteristics of **4-Amino-3-nitrobenzophenone** are crucial for its application in synthesis and for ensuring appropriate handling and storage. The key properties

are summarized below.

Property	Value	Reference(s)
CAS Number	31431-19-3	[1][2]
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₃	[2]
Molecular Weight	242.23 g/mol	[2]
Appearance	Yellow to orange powder or crystalline solid	[1][3][5]
Melting Point	139-145 °C	[5][6]
Boiling Point	~385.05 °C (rough estimate)	[6][7]
Water Solubility	10 mg/L (at 20 °C); sparingly soluble	[1][6]
Storage Temperature	Room temperature, in a cool, dry, well-ventilated area	[1][6]
EINECS Number	250-631-2	[1][5]

Synthesis and Experimental Protocols

4-Amino-3-nitrobenzophenone is synthesized via multi-step organic reactions, typically involving the nitration and subsequent amination of benzophenone precursors.[1] A documented method involves the nucleophilic displacement of a methoxy group from a precursor molecule.

Experimental Protocol: Synthesis from 4-Methoxy-3-nitrobenzophenone

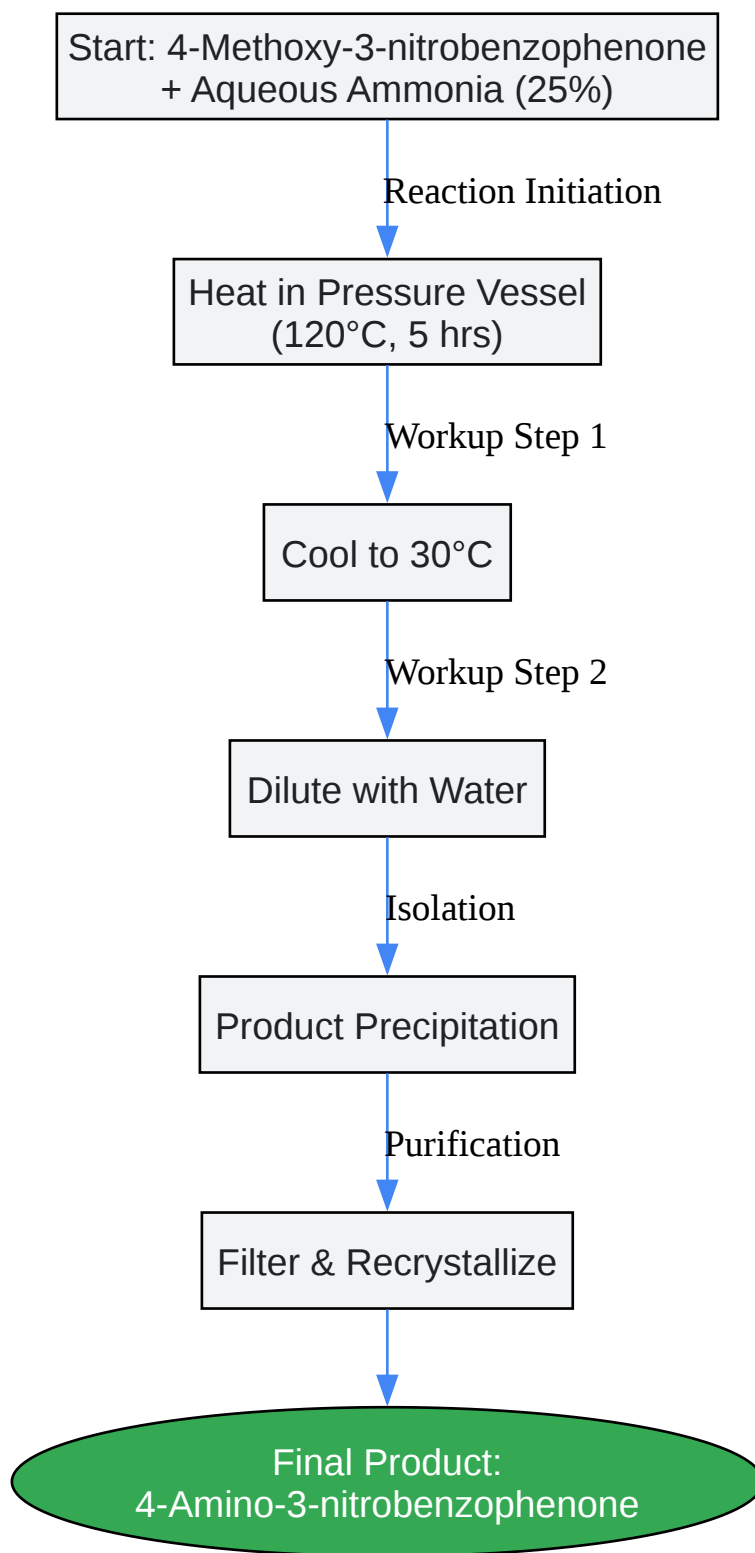
A convenient synthesis method involves the reaction of 4-methoxy-3-nitrobenzophenone with aqueous ammonia under pressure.[8] The high lability of the methoxy group, due to the electron-withdrawing effects of the ortho-nitro and para-benzoyl groups, facilitates its displacement by the amino group.[8]

Materials and Reagents:

- 4-Methoxy-3-nitrobenzophenone
- Aqueous ammonia (25%)
- Water
- Pressure vessel

Procedure:

- A mixture of 4-methoxy-3-nitrobenzophenone (0.1 mole) and an excess of 25% aqueous ammonia (0.6 mole) is placed in a closed pressure vessel.[8]
- The vessel is heated to 120 °C and maintained at this temperature for 5 hours.[8]
- After the reaction period, the mixture is allowed to cool to 30 °C.[8]
- The reaction mixture is then diluted with 500 ml of water.[8]
- The product, **4-Amino-3-nitrobenzophenone**, separates out as a solid.[8]
- The solid product is collected by filtration and can be further purified by recrystallization to yield yellow needles.[8]



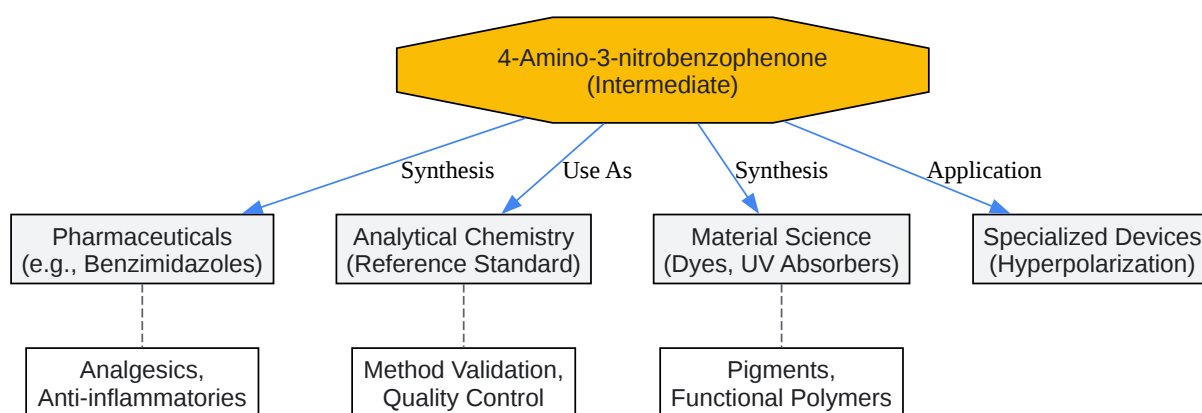
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Synthesis workflow for **4-Amino-3-nitrobenzophenone**.

Applications in Research and Drug Development

The primary significance of **4-Amino-3-nitrobenzophenone** lies in its role as a chemical intermediate for synthesizing a variety of organic compounds.[1][4][9]

- **Pharmaceutical Synthesis:** It is a key starting material for preparing heterocyclic ring systems such as benzimidazoles and imidazolopyridines.[4][6][7] These structural motifs are present in many biologically active compounds, and this intermediate has been used in the synthesis of potential analgesic, anti-inflammatory, and anticonvulsant drugs.[1]
- **Analytical Reference Standard:** The compound is utilized as a characterized reference standard for API Benzophenone in analytical applications, including method development, validation, and quality control (QC) during drug development.[2][10]
- **Dye and Material Science:** Due to its aromatic structure and functional groups, it serves as a precursor in the synthesis of dyes and UV-absorbing materials.[3]
- **Specialized Applications:** It has been described as a molecular electrostatic potential modifier for use in hyperpolarization devices, an application related to its physical properties.



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Core applications of **4-Amino-3-nitrobenzophenone**.

Biological Activity and Safety Profile

There is limited information regarding the specific biological activity or mechanism of action of **4-Amino-3-nitrobenzophenone** itself. Its relevance is primarily as a precursor to pharmacologically active molecules.^[1]

Safety and Handling:

- Information regarding toxicity is limited, but the presence of nitro and amino groups on an aromatic ring suggests that it may exhibit properties similar to other aromatic amines and nitro compounds, which can include mutagenicity or toxicity.^[1]
- Standard safety precautions should be taken, such as avoiding inhalation of dust and direct contact with skin and eyes.^[11] Dust may cause irritation to the skin, eyes, and respiratory tract.^[11]
- It is stable under normal temperatures and pressures and should be stored in a tightly closed container away from incompatible substances.^[1]

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